

# 4-Nitrocinnamic Acid: A Technical Health and Safety Guide for Researchers

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## Compound of Interest

Compound Name: 4-Nitrocinnamic acid

Cat. No.: B019240

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This guide provides an in-depth overview of the health and safety information for **4-Nitrocinnamic acid** (CAS No: 619-89-6), tailored for researchers, scientists, and professionals in drug development. It covers hazard classifications, protective measures, emergency procedures, and physical and chemical properties, with an emphasis on clear data presentation and procedural logic.

## Hazard Identification and Classification

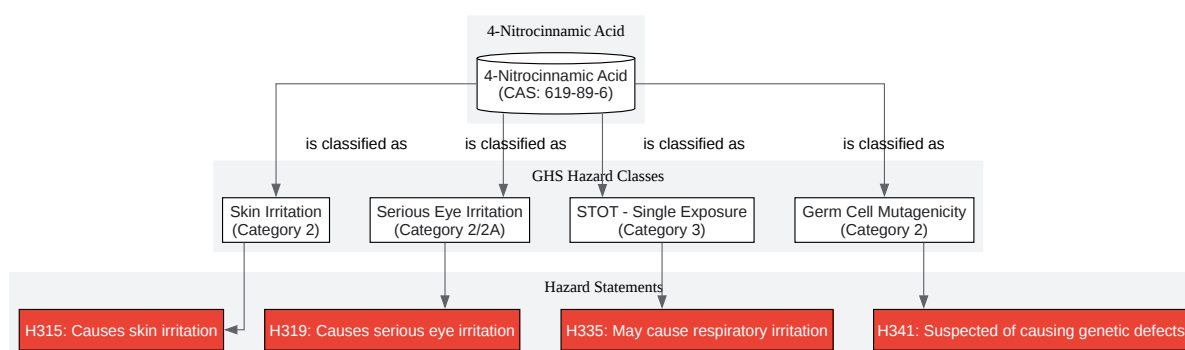
**4-Nitrocinnamic acid** is classified as a hazardous substance, primarily causing skin, eye, and respiratory irritation.<sup>[1][2][3][4]</sup> While one supplier's safety data sheet (SDS) has listed it as not a hazardous substance or mixture, the majority of available data indicates otherwise. Researchers should handle this chemical with appropriate caution, adhering to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

## GHS Classification

The consensus GHS classification for **4-Nitrocinnamic acid** is as follows:

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation[1][2][3][5]
Eye Irritation	2A / 2	H319: Causes serious eye irritation[1][2][3][5]
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation[1][3]
Germ Cell Mutagenicity	2	H341: Suspected of causing genetic defects[4]

The corresponding GHS pictogram is an exclamation mark. The signal word is "Warning".[1][2][5]



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Caption: GHS Hazard Classification for **4-Nitrocinnamic Acid**.

## NFPA 704 Rating

The National Fire Protection Association (NFPA) 704 diamond provides a quick visual representation of the hazards. Ratings for **4-Nitrocinnamic acid** have been reported as:

Category	Rating	Description	Source
Health	2	Intense or continued but not chronic exposure could cause temporary incapacitation or possible residual injury.	[5]
Flammability	0	Materials that will not burn under typical fire conditions.	[5]
Instability	0	Normally stable, even under fire exposure conditions, and is not reactive with water.	[5]
Special Hazards	-	No special hazards.	

Note: Another source provides a rating of 0 for Health, Flammability, and Instability.[1]

## Toxicological Information

Detailed quantitative toxicological data such as LD50 (median lethal dose) or LC50 (median lethal concentration) values for **4-Nitrocinnamic acid** are not readily available in the reviewed safety data sheets.[1][3][5] The toxicological properties have not been thoroughly investigated.[5]

Known Effects:

- Acute Effects: Inflammation of the eye is characterized by redness, watering, and itching. Skin inflammation is characterized by itching, scaling, reddening, or, occasionally, blistering. [1] Inhalation may cause irritation to the lungs and respiratory system.[1]
- Carcinogenicity: This product is not classified as a carcinogen by IARC, ACGIH, NTP, or OSHA.[5]

## Experimental Protocols

The safety data sheets reviewed for this guide summarize health and safety information but do not provide detailed experimental protocols for the toxicological studies conducted. The GHS classifications are based on standardized criteria, but the underlying raw data and methodologies are not included in these documents.

## Handling, Storage, and Personal Protection

Proper handling and storage procedures are critical to minimize risk.

### Safe Handling

- Avoid contact with skin, eyes, and personal clothing.[1]
- Wash hands thoroughly after handling.[1][2]
- Use only in a well-ventilated area or outdoors.[1][3]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1][3]
- Minimize dust generation and accumulation.[1][6]
- Wear appropriate personal protective equipment (PPE).[1][2]

### Storage

- Store in a tightly closed container.[1][2][7]
- Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.[1][2][6][7]

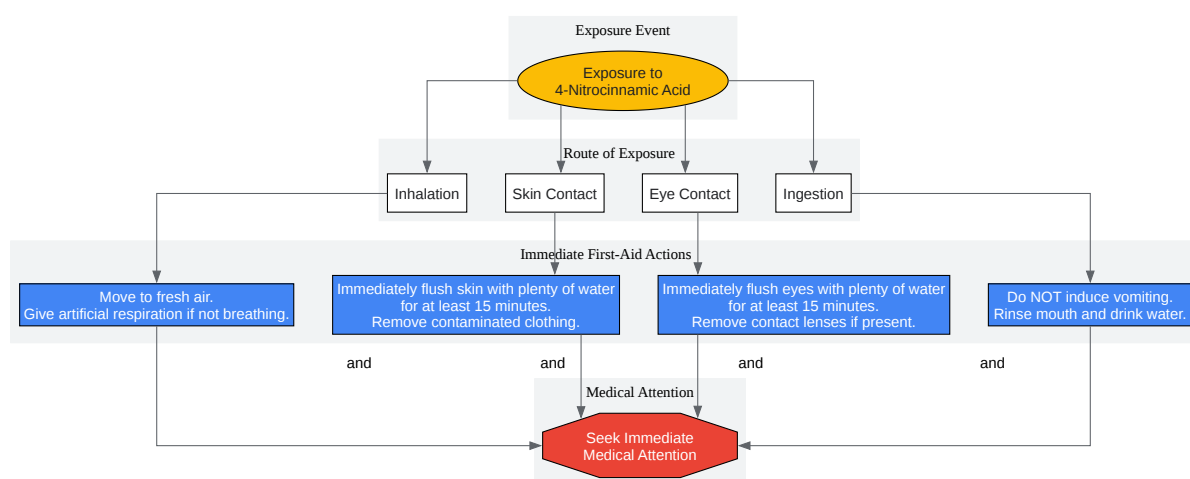
- Keep away from sources of ignition.[1]

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields or chemical safety goggles.[2][6]
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and protective clothing to prevent skin exposure.[1][2][6]
- Respiratory Protection: A dust respirator (such as a NIOSH-approved N95) is required when dusts are generated.[2][8]

## First-Aid Measures

In case of exposure, follow these first-aid measures and seek medical attention.



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Caption: First-Aid Procedures for **4-Nitrocinnamic Acid** Exposure.

Detailed First-Aid Procedures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Obtain medical aid.[1][6]
- Skin Contact: Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Obtain medical aid immediately.[1]

- Eye Contact: Immediately flush open eyes with running water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Obtain medical aid immediately.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Ingestion: If swallowed, never give anything by mouth to an unconscious person. Rinse mouth with water and drink plenty of water. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[\[5\]](#)[\[6\]](#)

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Nitrocinnamic acid** is provided below.

Property	Value	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>7</sub> NO <sub>4</sub>	<a href="#">[7]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Molecular Weight	193.16 g/mol	<a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Appearance	Yellow crystalline powder/solid	<a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[11]</a>
Melting Point	289 °C (decomposes)	<a href="#">[8]</a> <a href="#">[12]</a>
Boiling Point	346.0 ± 17.0 °C at 760 mmHg	<a href="#">[9]</a>
Solubility	Insoluble in cold water; slightly soluble in hot water; soluble in organic solvents like ethanol and acetone.	<a href="#">[12]</a> <a href="#">[13]</a> <a href="#">[14]</a>
Stability	Stable under recommended storage conditions.	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Incompatible Materials	Strong oxidizing agents, strong bases.	<a href="#">[1]</a> <a href="#">[6]</a>
Hazardous Decomposition Products	Carbon oxides, Nitrogen oxides (NO <sub>x</sub> ).	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>

## Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Wear appropriate personal protective equipment (see Section 4.3). Keep unprotected personnel away and ensure adequate ventilation.[1][6]
- Environmental Precautions: Prevent the product from entering drains, other waterways, or soil.[1][5]
- Containment and Cleaning: Vacuum, sweep up, or absorb with inert material and place it into a suitable, closed container for disposal.[1][5] Avoid generating dust.[6]

## Disposal Considerations

Dispose of **4-Nitrocinnamic acid** and its containers in accordance with all applicable federal, state, and local regulations. Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste.[1] Do not reuse empty containers.[1]

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